

indapamide hemihydrate thermal analysis DSC

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Compound Focus: Indapamide hemihydrate

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Quantitative Thermal Data of Indapamide

The table below summarizes key thermal characteristics of indapamide (IND), primarily focusing on its amorphous form, which is critical for pre-formulation studies [1] [2].

Property	Value / Description	Experimental Conditions	Citations
Glass Transition Temperature (T _g)	102.6 ± 1.1 °C	Heating rate of 10 °C·min ⁻¹	[3] [4]
Molecular Relaxation (τ at 85°C)	~100 minutes	Aged at 85°C; described by KWW model	[1]
Fragility Parameter (m)	"Moderately fragile"	Determined from T _g dependence on heating/cooling rates	[1] [5] [2]
Onset of Degradation	~260 °C	Not specified	[1] [3]
Physical Ageing Temperatures	65 °C, 75 °C, 85 °C	No ageing observed at 35, 40, 45°C	[1] [2]

Detailed Experimental Protocols

Here are the methodologies for key DSC experiments related to the amorphous form of indapamide.

Protocol 1: Preparation of Amorphous Indapamide & Basic DSC Characterization

This protocol outlines the process for creating and initially characterizing amorphous indapamide [1] [2].

- **Material: Indapamide hemihydrate** (purity $\geq 99\%$) from Polpharma [1] [2].
- **Instrument Calibration:** Calibrate the DSC using indium (for melting point and heat of fusion) and sapphire (for specific heat capacity) [1] [2].
- **Sample Preparation:**
 - Weigh 5-10 mg of crystalline **indapamide hemihydrate** into a standard aluminium crucible with a pierced lid.
 - Use an identical empty aluminium pan as a reference.
- **Experimental Method:**
 - Equilibrate at 25°C for 5 minutes.
 - Heat linearly to 190°C at $10^{\circ}\text{C}\cdot\text{min}^{-1}$ and hold for 5 minutes. This step removes water (dehydration) and melts the crystalline phase.
 - Cool to 25°C at $10^{\circ}\text{C}\cdot\text{min}^{-1}$. This rapid cooling produces the amorphous glass.
 - Reheat to 190°C at $10^{\circ}\text{C}\cdot\text{min}^{-1}$ to observe the glass transition of the freshly prepared amorphous material.
- **Data Analysis:** The glass transition temperature (T_g) is determined from the second heating cycle.

Protocol 2: Isothermal Physical Ageing Study

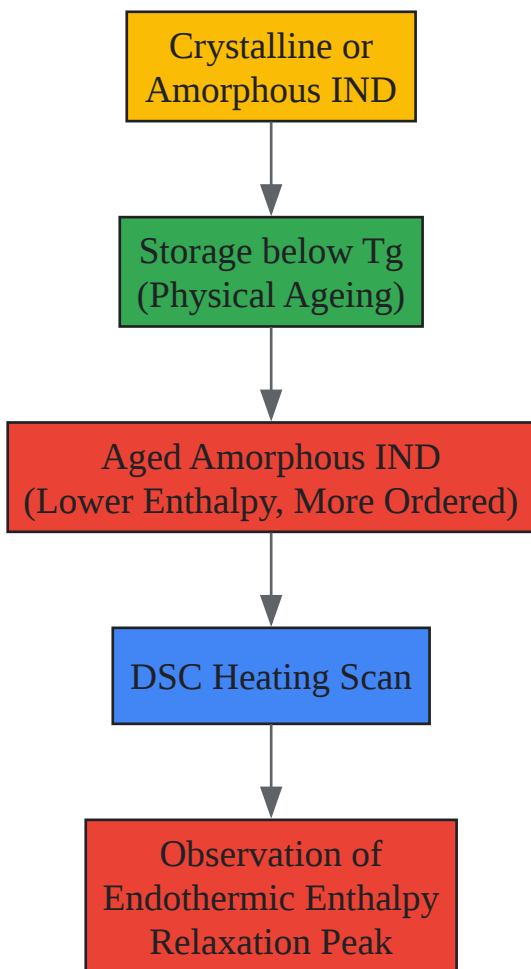
This protocol assesses the stability and molecular relaxation of amorphous indapamide when stored below its T_g [1] [2].

- **Sample Preparation:** First, prepare amorphous indapamide following steps 1-3 of the basic DSC characterization protocol.
- **Ageing Process:**
 - After melting and holding at 190°C , cool the sample at $10^{\circ}\text{C}\cdot\text{min}^{-1}$ to a selected ageing temperature (T_a : e.g., 65, 75, or 85°C).
 - Hold isothermally at T_a for a specific ageing time (from 30 minutes up to 32 hours).
 - After ageing, cool the sample to 25°C at $10^{\circ}\text{C}\cdot\text{min}^{-1}$ and hold for 5 minutes.
- **Measurement:**
 - Heat the aged sample to 190°C at $10^{\circ}\text{C}\cdot\text{min}^{-1}$.

- The DSC curve will show an endothermic peak superimposed on the glass transition step. The area under this peak corresponds to the **enthalpy relaxation (ΔH_r)**, which quantifies the extent of physical ageing.
- **Kinetic Analysis:** The evolution of ΔH_r with ageing time is fitted to the **Kohlrausch-Williams-Watts (KWW)** equation to determine the molecular relaxation time constant (τ) and the breadth of the relaxation time distribution (β parameter) [1] [3].

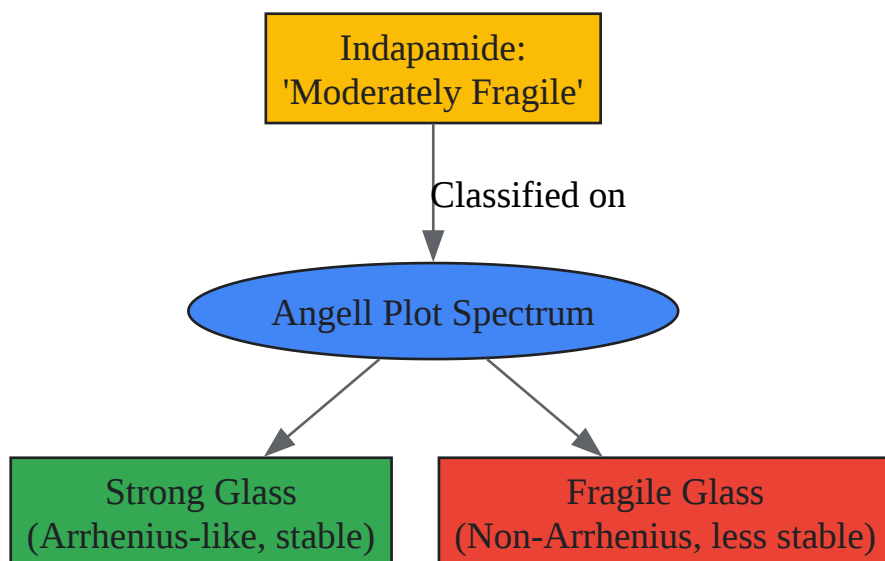
Key Concepts and Workflows

The following diagrams illustrate the core concepts and experimental workflows related to the physical ageing of amorphous indapamide.



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Figure 1: Physical ageing process. Storing amorphous material below its Tg leads to molecular reorganization and enthalpy loss, observed as an endothermic peak during DSC analysis [1] [3].



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Figure 2: The fragility concept. The Angell plot classifies glasses by how their molecular mobility changes near T_g ; "fragile" glasses like indapamide require careful stability control [1] [2].

Application in Drug Development

The thermal behavior of indapamide directly impacts pharmaceutical development.

- **Formulation Strategies:** The "moderately fragile" nature of indapamide suggests it may crystallize relatively easily. A common strategy to enhance stability is to create **amorphous solid dispersions (ASDs)** with polymers [3] [4].
- **Stability in Combinations:** For fixed-dose combinations (FDCs), stability studies must consider interactions. Indapamide's stability can be negatively affected by other drugs, and it is highly susceptible to **photodegradation**, which must be mitigated by appropriate packaging and formulation choices [6].

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